

A Comparative Review of the Biological Activities of Dehydrochromolaenin and Related Sesquiterpenoid Lactones

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Compound of Interest

Compound Name: *Dehydrochromolaenin*

Cat. No.: *B144465*

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Dehydrochromolaenin, a naturally occurring sesquiterpenoid lactone primarily isolated from plant species such as *Chromolaena odorata* and various *Eupatorium* species, has garnered interest for its potential therapeutic properties. This guide provides a comparative analysis of the biological activities of **Dehydrochromolaenin** and its structurally related compounds, with a focus on their cytotoxic, antimicrobial, and anti-inflammatory effects. The information presented herein is supported by experimental data and detailed methodologies to facilitate further research and drug development endeavors.

Cytotoxic Activities

Dehydrochromolaenin and its analogs have demonstrated significant cytotoxic effects against various cancer cell lines. The primary mechanism of action is believed to involve the induction of apoptosis and the disruption of key cellular signaling pathways.

A closely related and more extensively studied compound, eupatoriopicrin, has shown potent cytotoxic activity.^{[1][2]} Studies on eupatoriopicrin provide valuable insights into the potential mechanisms of **Dehydrochromolaenin**.

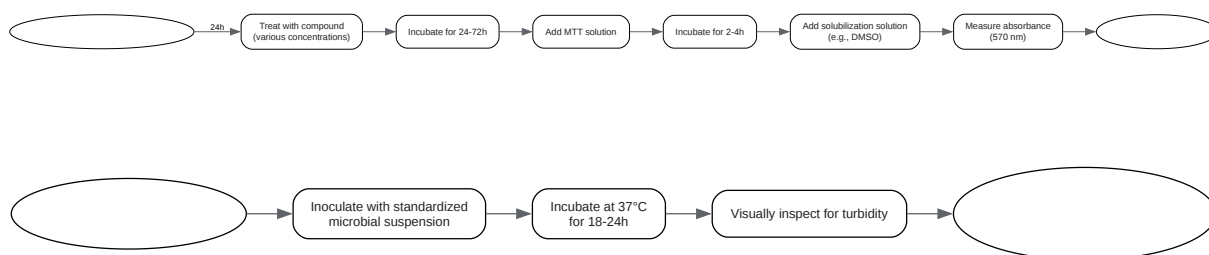
Table 1: Cytotoxic Activity of Eupatoriopicrin and Related Compounds

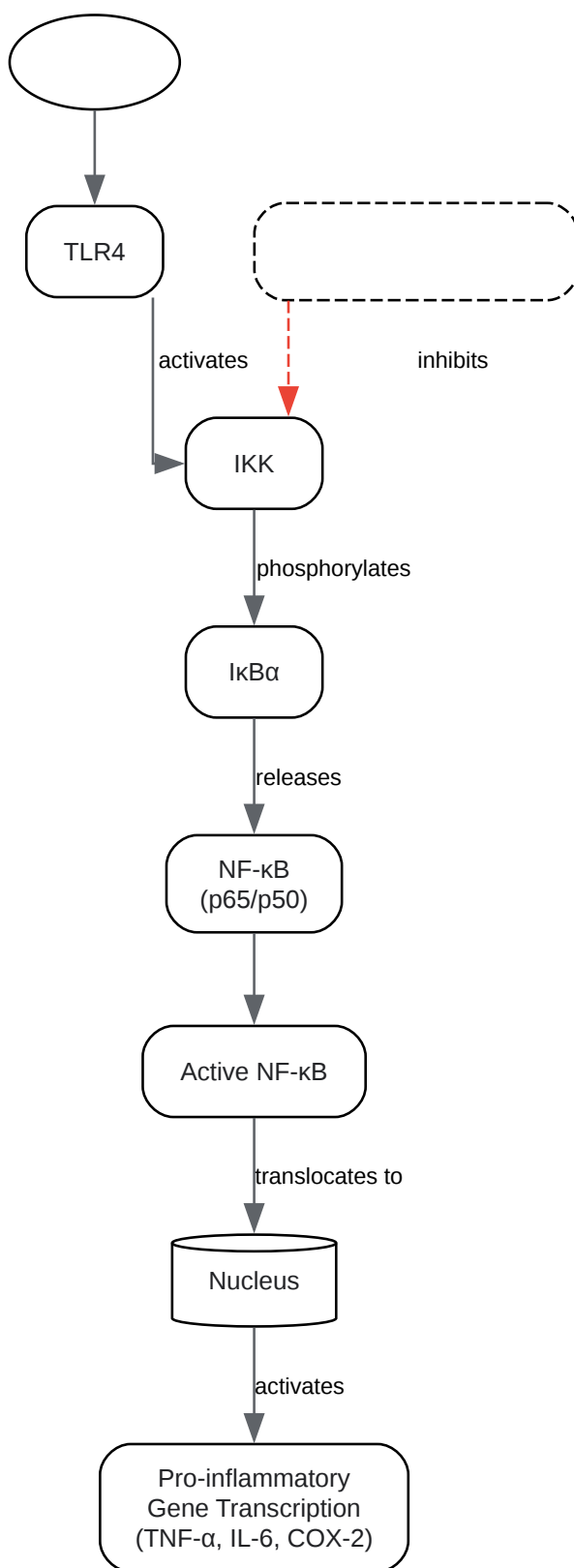
| Compound | Cell Line | IC50 (μM) | Reference |
|--|----------------------------------|-----------|-----------|
| Eupatoriopicrin | NTERA-2 (human cancer stem cell) | 2.5 ± 0.2 | [1][2] |
| Eupatoriopicrin | HepG2 (human liver cancer) | 4.8 ± 0.5 | [1][2] |
| Eupatoriopicrin | MCF-7 (human breast cancer) | 5.2 ± 0.4 | [1][2] |
| Eupalinolide A | A-549 (human lung carcinoma) | 12.5 | [3] |
| Eupalinolide B | A-549 (human lung carcinoma) | 15.2 | [3] |
| 3β-acetoxy-8β-(4'-hydroxytigloyloxy)-14-hydroxycostunolide | A-549 (human lung carcinoma) | 8.9 | [3] |

Experimental Protocol: MTT Assay for Cytotoxicity

The cytotoxic activity of these compounds is commonly determined using the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay.

Workflow for MTT Assay





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- 3. researchgate.net [researchgate.net]
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